

Dodecyl Chloroformate: A Comprehensive Technical Guide to Safety and Handling

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Dodecyl chloroformate

CAS No.: 24460-74-0

Cat. No.: B033643

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For Researchers, Scientists, and Drug Development Professionals

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Abstract

Dodecyl chloroformate (CAS RN: 24460-74-0), also known as lauryl chloroformate, is a versatile chemical intermediate with significant applications in pharmaceutical synthesis, fine chemical manufacturing, and as a derivatizing agent in analytical chemistry.^[1] Its utility stems from the reactive chloroformate group, which allows for the introduction of a dodecyloxycarbonyl moiety to various nucleophiles. However, this reactivity also necessitates stringent safety protocols and handling procedures to mitigate potential hazards. This technical guide provides an in-depth overview of the safety precautions, handling guidelines, chemical properties, and common applications of **dodecyl chloroformate**, tailored for professionals in research and drug development. It includes summarized quantitative data, illustrative experimental protocols, and diagrams to ensure safe and effective use.

Chemical and Physical Properties

Dodecyl chloroformate is a colorless to light yellow, moisture-sensitive liquid.^{[2][3]} A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₂₅ ClO ₂	^{[4][5]}
Molecular Weight	248.79 g/mol	^{[4][5]}
Appearance	Colorless to light yellow liquid	^{[2][3]}
Boiling Point	168 °C at 20 mmHg	^{[2][3]}
Density	0.922 g/cm ³ at 25 °C	^[4]
Purity	>90.0% (GC)	^{[2][6]}
CAS Number	24460-74-0	^{[2][4][6]}

Hazard Identification and Classification

Dodecyl chloroformate is classified as a hazardous substance requiring careful handling. It is fatal if swallowed, in contact with skin, or if inhaled.^[2] It causes severe skin burns and eye damage and may be corrosive to metals.^[2]

GHS Hazard Classification:

- Acute Toxicity (Oral, Dermal, Inhalation): Category 1/2^{[2][7]}
- Skin Corrosion/Irritation: Category 1B^[4]
- Serious Eye Damage/Eye Irritation: Category 1^[4]
- Corrosive to Metals: Category 1^{[2][7]}

GHS Pictograms:

Signal Word: Danger^{[4][8]}

Hazard Statements:

- H290: May be corrosive to metals.[\[2\]](#)[\[7\]](#)
- H300 + H310 + H330: Fatal if swallowed, in contact with skin or if inhaled.[\[2\]](#)[\[7\]](#)
- H314: Causes severe skin burns and eye damage.[\[2\]](#)[\[4\]](#)[\[7\]](#)

Safety Precautions and Personal Protective Equipment (PPE)

Due to its high toxicity and corrosivity, stringent safety measures must be implemented when handling **dodecyl chloroformate**.

Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.
[\[8\]](#)
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.[\[9\]](#)

Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory for all personnel handling **dodecyl chloroformate**.

PPE Type	Specification	Reference(s)
Eye/Face Protection	Tightly fitting safety goggles and a face shield (minimum 8-inch).	[4]
Hand Protection	Impervious gloves (e.g., nitrile rubber). Dispose of contaminated gloves after use.	[4][8]
Skin and Body Protection	A complete chemical-resistant suit and protective boots.	[4][8]
Respiratory Protection	A NIOSH/MSHA-approved respirator with an appropriate cartridge for organic vapors and acid gases, or a self-contained breathing apparatus (SCBA) for higher concentrations.[2][8]	

Handling, Storage, and Disposal

Handling

- Avoid inhalation of vapor or mist.[4]
- Do not get in eyes, on skin, or on clothing.[2][7]
- Handle and open the container with care, as it may be under pressure.[4][8]
- Use only non-sparking tools and take precautionary measures against static discharge.[9]
- Do not eat, drink, or smoke when using this product.[7]

Storage

- Store in a cool, dry, and well-ventilated place.[4][7]
- Keep the container tightly closed and sealed.[4][7]

- Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[4]
- **Dodecyl chloroformate** is moisture-sensitive; store under an inert gas like argon.[4][10]
- Store in a corrosive-resistant container with a resistant inner liner.[2][7]
- Store locked up.[7]

Disposal

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[2]
- Do not let the product enter drains.

First Aid Measures

Immediate medical attention is required in case of any exposure to **dodecyl chloroformate**.

Exposure Route	First Aid Procedure	Reference(s)
Inhalation	Move the person to fresh air. If breathing has stopped, give artificial respiration. Seek immediate medical attention. [8] [11]	
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with plenty of soap and water for at least 15 minutes. Seek immediate medical attention. [8] [11]	
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention. [4] [8]	
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [8] [11]	

Accidental Release Measures

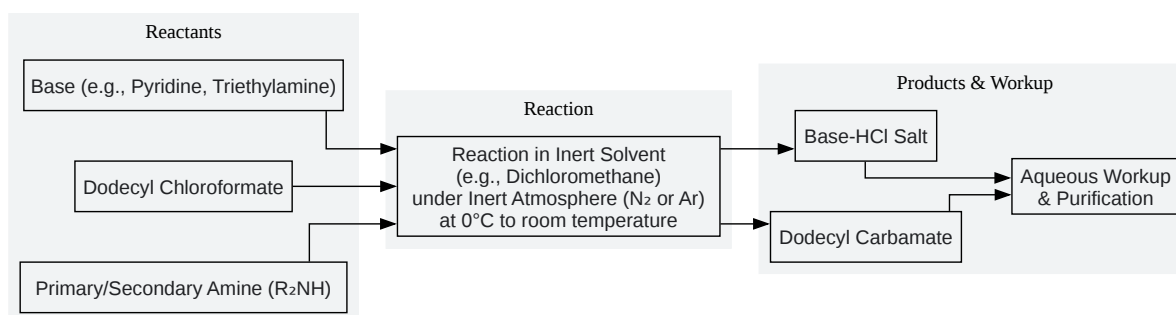
- Evacuate personnel to a safe area.
- Wear self-contained breathing apparatus and full protective clothing.
- Absorb spillage with inert material (e.g., dry sand, earth) and place in a suitable, closed container for disposal.[\[8\]](#)
- Do not allow the material to be released into the environment.

Experimental Protocols

Dodecyl chloroformate is primarily used in the synthesis of carbamates and as a derivatizing agent for gas chromatography-mass spectrometry (GC-MS).

General Protocol for Carbamate Synthesis

This protocol describes a general procedure for the synthesis of a carbamate from an amine using **dodecyl chloroformate**. This reaction is fundamental in the creation of various pharmaceutical compounds, including prodrugs.



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Caption: General workflow for carbamate synthesis.

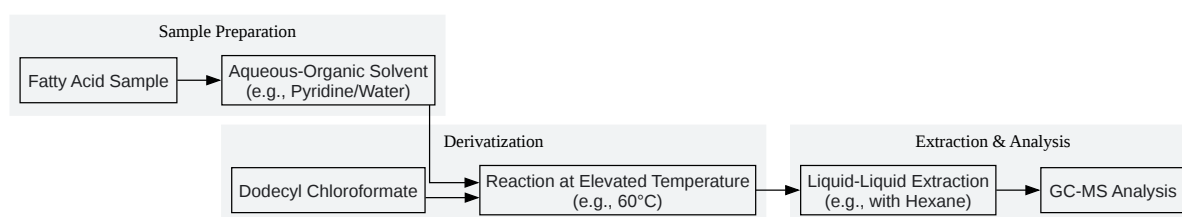
Methodology:

- **Preparation:** In a flame-dried, three-necked flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet, dissolve the amine (1.0 equivalent) and a non-nucleophilic base such as pyridine or triethylamine (1.2 equivalents) in an anhydrous inert solvent (e.g., dichloromethane or tetrahydrofuran).

- **Reaction:** Cool the solution to 0 °C in an ice bath. Add a solution of **dodecyl chloroformate** (1.1 equivalents) in the same anhydrous solvent dropwise via the dropping funnel over 30 minutes.
- **Monitoring:** Allow the reaction mixture to warm to room temperature and stir for 2-4 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Workup:** Upon completion, quench the reaction with water. Separate the organic layer, wash sequentially with dilute HCl, saturated sodium bicarbonate solution, and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel to yield the desired dodecyl carbamate.

General Protocol for Derivatization of Fatty Acids for GC-MS Analysis

Dodecyl chloroformate can be used as a derivatizing agent to enhance the volatility and chromatographic properties of polar molecules like fatty acids for GC-MS analysis.



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Caption: Workflow for fatty acid derivatization.

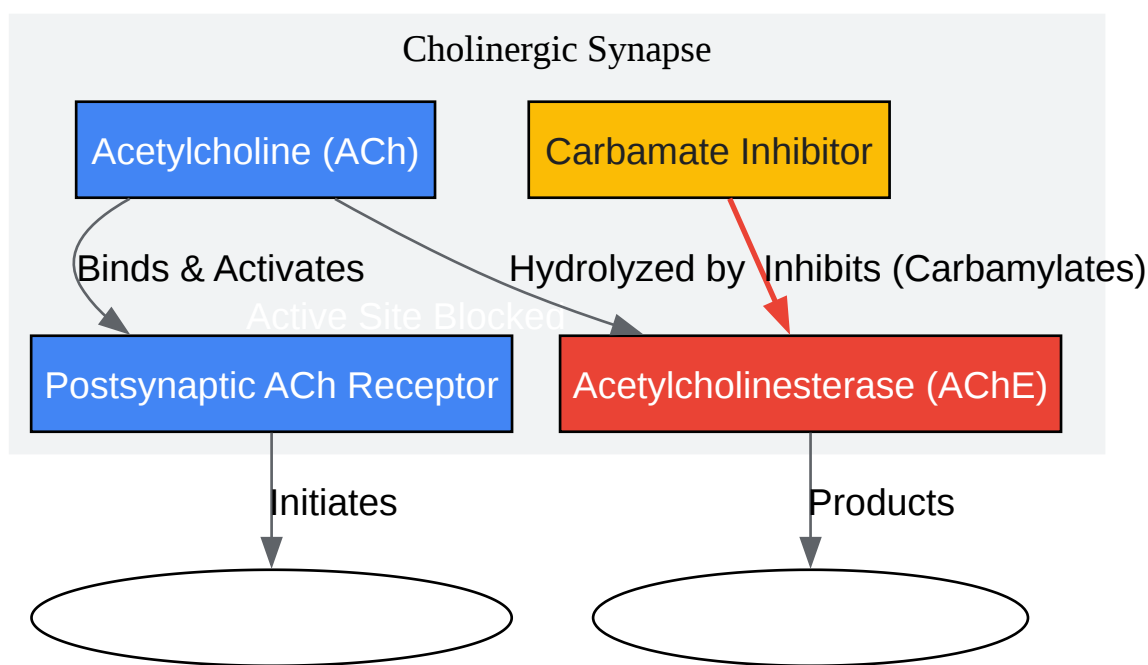
Methodology:

- **Sample Preparation:** Place the fatty acid sample (e.g., 100 μ L of a standard solution or an extracted biological sample) into a reaction vial.
- **Reaction Mixture:** Add 50 μ L of pyridine and 20 μ L of water. Vortex the mixture.
- **Derivatization:** Add 50 μ L of a solution of **dodecyl chloroformate** in an appropriate solvent (e.g., toluene). Cap the vial tightly and heat at 60°C for 1 hour.
- **Extraction:** Cool the vial to room temperature. Add 500 μ L of a saturated sodium bicarbonate solution to stop the reaction. Extract the dodecyl ester derivative with 500 μ L of hexane. Vortex vigorously and centrifuge to separate the layers.
- **Analysis:** Carefully transfer the upper hexane layer to a GC-MS autosampler vial for analysis.

Application in Drug Development: Carbamate-Based Acetylcholinesterase Inhibitors

Many compounds synthesized using chloroformates, such as carbamates, have important pharmacological activities. A prominent example is their use as acetylcholinesterase (AChE) inhibitors for the treatment of Alzheimer's disease.^[9]^[12] These drugs work by preventing the breakdown of the neurotransmitter acetylcholine, thereby increasing its levels in the brain.^[9]^[12]

The mechanism involves the carbamylation of a serine residue in the active site of the acetylcholinesterase enzyme.^[12] This forms a covalent bond that is more stable than the acetylated enzyme intermediate formed with acetylcholine, thus temporarily inactivating the enzyme.^[9]



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Caption: Acetylcholinesterase inhibition by carbamates.

Stability and Reactivity

- Chemical Stability: **Dodecyl chloroformate** is stable under recommended storage conditions.[4]
- Conditions to Avoid: Avoid moisture, as it can hydrolyze to dodecanol, HCl, and CO₂. [4][6] Also, avoid excess heat, open flames, and sources of ignition.[9]
- Incompatible Materials: Reacts violently with strong oxidizing agents, bases, alcohols, and amines.[4][9]
- Hazardous Decomposition Products: Under fire conditions, it can decompose to form carbon oxides and hydrogen chloride gas.[4]

Toxicological Information

Detailed toxicological data for **dodecyl chloroformate** is limited. However, based on its classification, it is considered highly toxic. Exposure can cause severe damage to the

respiratory tract, skin, and eyes.

Toxicity Type	Data	Reference(s)
Acute Toxicity	No specific LD50/LC50 data available in the searched results, but classified as fatal upon exposure.	[2][7]
Carcinogenicity	No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible or confirmed human carcinogen by IARC.	[4]

Conclusion

Dodecyl chloroformate is a valuable reagent in organic synthesis, particularly for the preparation of carbamates and other derivatives used in the pharmaceutical and chemical industries. Its high reactivity and toxicity demand a thorough understanding and implementation of rigorous safety protocols. By adhering to the guidelines outlined in this technical guide, researchers and drug development professionals can handle **dodecyl chloroformate** safely and effectively, harnessing its synthetic potential while minimizing risks. Always consult the most recent Safety Data Sheet (SDS) from your supplier before use.

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